

o-Tolylthiourea health and safety information

MSDS

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **o-Tolylthiourea**

Cat. No.: **B1334601**

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Chemical Identification and Physical Properties

o-Tolylthiourea, also known as 1-(2-Methylphenyl)thiourea, is an organic compound with the chemical formula C8H10N2S.[\[1\]](#)[\[2\]](#) It is recognized for its potential applications in chemical synthesis and research, including its fungicidal activity.[\[3\]](#)

Table 1: Physical and Chemical Properties of **o-Tolylthiourea**

Property	Value	Source(s)
CAS Number	614-78-8	[1] [2]
Molecular Formula	C8H10N2S	[1] [2]
Molecular Weight	166.24 g/mol	[1] [2]
Appearance	White to almost white crystalline powder	
Melting Point	156 °C	
Density	1.242 g/cm ³	[4]

| Solubility | Insoluble in water; Soluble in alcohol, ether, and benzene [\[5\]](#) |

Hazard Identification and Toxicology

o-Tolylthiourea is classified as a hazardous substance, primarily noted for its acute oral toxicity.

Table 2: Toxicological Profile and Hazard Information

Parameter	Finding	Source(s)
GHS Classification	Acute Toxicity, Oral (Category 3); H301: Toxic if swallowed	
Routes of Exposure	Ingestion, Inhalation, Skin/Eye Contact	[6]
Acute Effects	Poison by intraperitoneal route; Moderately toxic by ingestion.	[5]
Signs of Exposure	May include headaches, dizziness, weakness, nausea, and irritation of the eyes, skin, and respiratory tract. Effects may be delayed.	[6]

| Hazardous Decomposition| When heated to decomposition, it emits very toxic fumes of nitrogen and sulfur oxides. |[4][5][6] |

Experimental Protocols

Detailed experimental protocols for the toxicological studies cited in available safety data sheets are not publicly accessible. The data presented, such as LD50 values and irritation assessments, are typically summaries of internal or commissioned studies performed by chemical manufacturers and suppliers in accordance with regulatory guidelines. These full, detailed methodologies are generally not published in the public domain.

Handling, Storage, and First Aid

Proper handling and storage procedures are critical to minimize risk.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[4]
- Avoid the formation of dust and aerosols.[4]
- Avoid contact with skin, eyes, and clothing.[7]
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[4][7]
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[7][8]
- The substance should be stored locked up.

First Aid Measures:

- Ingestion: If swallowed, immediately call a POISON CENTER or doctor. Rinse mouth.
- Inhalation: Move the victim to fresh air. Seek medical attention if respiratory distress develops.[6]
- Skin Contact: Immediately wash the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing.[8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present.[8]

Emergency Response Workflow

The following diagram outlines a logical workflow for responding to an accidental exposure to **o-Tolylthiourea**.

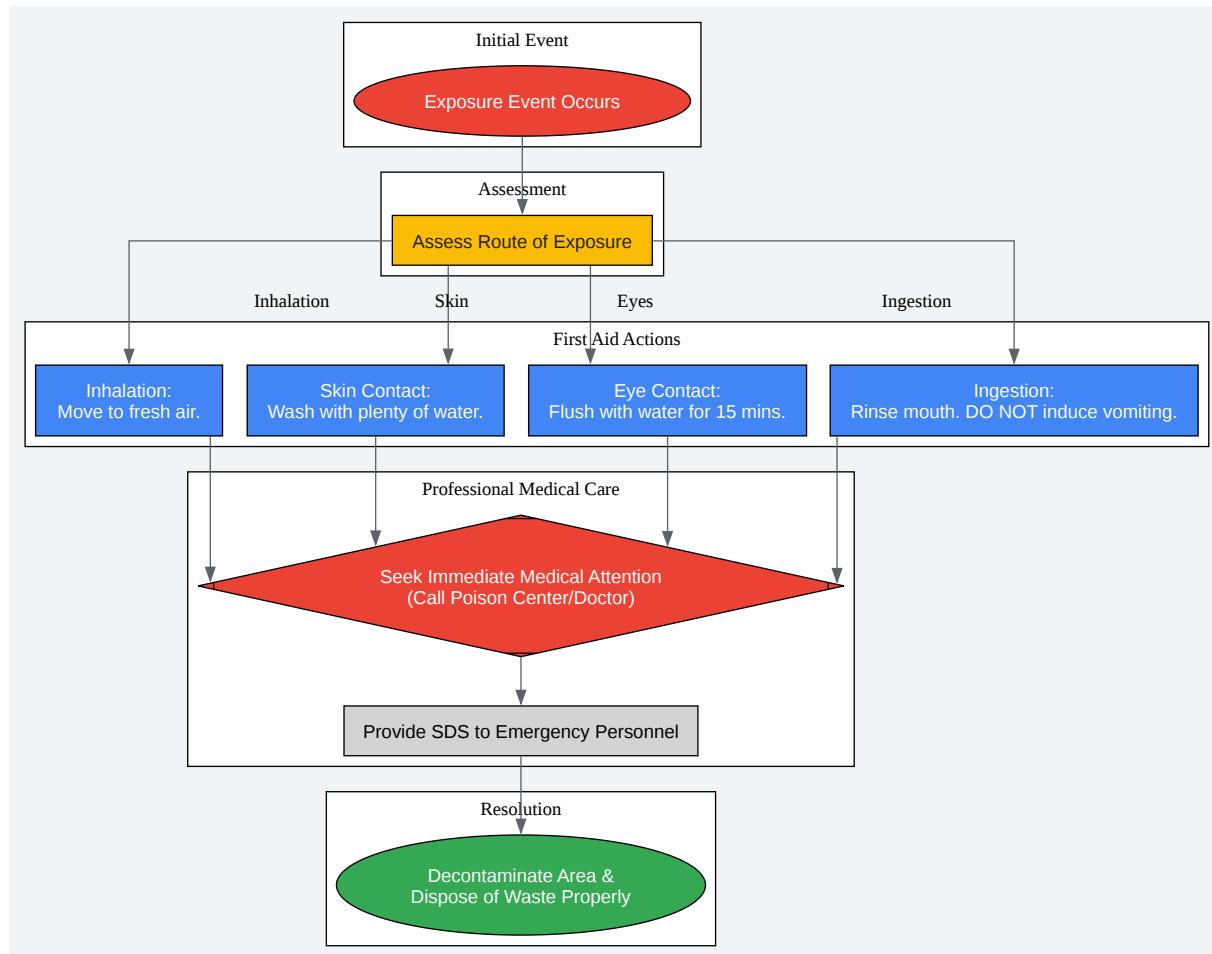
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Fig 1. Emergency response workflow for **o-Tolylthiourea** exposure.

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- To cite this document: BenchChem. [o-Tolylthiourea health and safety information MSDS]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1334601#o-tolylthiourea-health-and-safety-information-msds>

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